

IUPAC name and synonyms for 4,4-Dimethyl-2-pentanol

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Compound of Interest

Compound Name: 4,4-Dimethyl-2-pentanol

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An In-Depth Technical Guide to 4,4-Dimethyl-2-pentanol

This technical guide provides a comprehensive overview of **4,4-Dimethyl-2-pentanol**, including its chemical identity, physicochemical properties, synthesis, and key chemical reactions. This document is intended for researchers, scientists, and professionals in the fields of chemistry and drug development.

Chemical Identity

The IUPAC name for the compound is 4,4-dimethylpentan-2-ol[1][2]. It is classified as a secondary aliphatic alcohol[3].

A variety of synonyms are used to refer to this compound, including:

- 4,4-Dimethyl-2-pentanol[1][2][4]
- Methylneopentylcarbinol[1][2][4][5]
- 2-Pentanol, 4,4-dimethyl-[1][2][4]
- 1,3,3-Trimethyl-1-butanol[4]
- (±)-4,4-Dimethyl-2-pentanol[4]
- 1-t-butyl-2-propanol[5]

Physicochemical Properties

The physical and chemical properties of **4,4-Dimethyl-2-pentanol** are summarized in the table below. This data is essential for its handling, application in reactions, and for analytical purposes.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₆ O	[1][3][5]
Molecular Weight	116.20 g/mol	[2][3]
Appearance	Colorless liquid	[3][4]
CAS Number	6144-93-0	[1][2]
Density	~0.815 g/cm ³ at 25 °C	[6][7]
Boiling Point	137-137.5 °C at 736 mmHg	[6][7]
Melting Point	-60 °C	[6][8]
Flash Point	36.7 °C (98.0 °F)	[8][9]
Solubility	Limited solubility in water. Soluble in organic solvents.	[4]
Refractive Index	n ₂₀ /D 1.418	[6][7]

Experimental Protocols

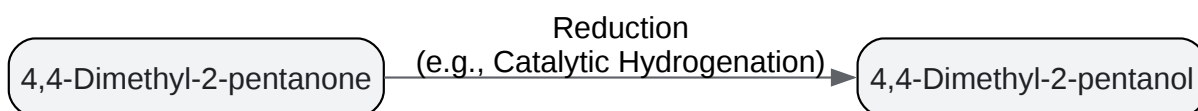
Synthesis of 4,4-Dimethyl-2-pentanol

The most common and efficient method for synthesizing **4,4-Dimethyl-2-pentanol** is through the reduction of its ketone precursor, 4,4-Dimethyl-2-pentanone[3].

Protocol: Reduction of 4,4-Dimethyl-2-pentanone

- **Reaction:** The general reaction involves the addition of a hydride ion to the carbonyl carbon of 4,4-Dimethyl-2-pentanone, followed by protonation to yield the secondary alcohol[3].
- **Reducing Agents:** Various reducing agents can be employed for this transformation.

- **Industrial Scale Synthesis:** For larger-scale production, catalytic hydrogenation is often the preferred method. This process involves reacting 4,4-Dimethyl-2-pentanone with hydrogen gas in the presence of a metal catalyst, such as palladium on carbon (Pd/C). The reaction typically requires elevated temperatures and pressures to achieve efficient conversion[3]. The rate of this reaction can be influenced by factors such as the catalyst's surface area, hydrogen pressure, and reaction temperature[3].



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Synthesis of **4,4-Dimethyl-2-pentanol**.

Key Chemical Reactions

4,4-Dimethyl-2-pentanol, as a secondary alcohol, can undergo several characteristic reactions, making it a versatile intermediate in organic synthesis[3][4].

1. Oxidation:

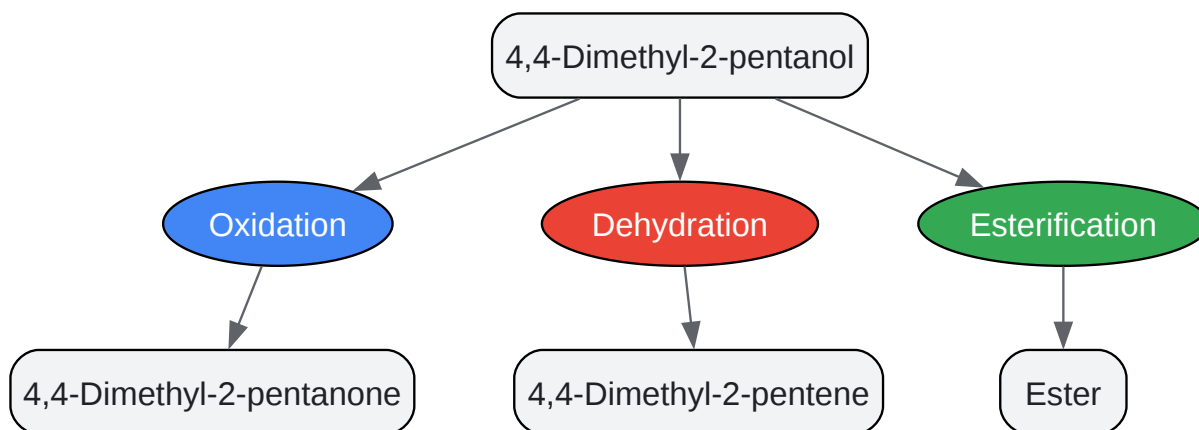
- **Description:** As a secondary alcohol, **4,4-Dimethyl-2-pentanol** can be oxidized to form the corresponding ketone, 4,4-dimethyl-2-pentanone[3].
- **Mechanism:** The reaction typically involves a nucleophilic attack by the hydroxyl group on an electrophilic oxidizing agent. A subsequent elimination step, often facilitated by a base, leads to the formation of the carbon-oxygen double bond of the ketone[3][10].

2. Dehydration:

- **Description:** Under acidic conditions and typically at elevated temperatures, **4,4-Dimethyl-2-pentanol** can undergo dehydration, which is the elimination of a water molecule to form an alkene[3].
- **Primary Product:** The major product of this reaction is typically 4,4-dimethyl-2-pentene[3]. This reaction is a fundamental method for creating carbon-carbon double bonds[3].

3. Esterification:

- Description: **4,4-Dimethyl-2-pentanol** reacts with carboxylic acids to form esters[3].
- Mechanism: The reaction proceeds through the formation of a tetrahedral intermediate before the final ester product is formed[10].



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Key reactions of **4,4-Dimethyl-2-pentanol**.

Applications in Research and Synthesis

4,4-Dimethyl-2-pentanol serves as a valuable compound in chemical research for studying the reaction mechanisms of alcohols. Its branched structure provides a useful model for investigating how steric hindrance affects reaction rates and pathways in processes like oxidation and substitution[3]. Its primary role is as an organic intermediate or building block for the synthesis of more complex molecules[3]. The reactivity of its hydroxyl group allows for its conversion into other functional groups, making it a versatile precursor in multi-step synthetic routes for specialty chemicals and potential pharmaceutical applications[3].

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